

What is the chemical structure of Irganox 1330?

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Compound of Interest

Compound Name: Irganox 1330

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An In-depth Technical Guide to Irganox 1330

This guide provides a comprehensive overview of the chemical and physical properties of **Irganox 1330**, a widely used phenolic antioxidant. The information is intended for researchers, scientists, and professionals in polymer science and material development.

Chemical Identity and Structure

Irganox 1330 is a high molecular weight, sterically hindered phenolic antioxidant. Its chemical structure is characterized by a central mesitylene (1,3,5-trimethylbenzene) ring linked to three 2,6-di-tert-butylphenol groups via methylene bridges. This substitution pattern results in a highly symmetric and sterically hindered molecule, which is key to its efficacy as a stabilizer.

- IUPAC Name: 1,3,5-Trimethyl-2,4,6-tris(3,5-di-tert-butyl-4-hydroxybenzyl)benzene[1][2][3]
- CAS Number: 1709-70-2[2][4][5]
- Chemical Formula: $C_{54}H_{78}O_3$ [1][2][4]

The chemical structure of **Irganox 1330** is visualized in the diagram below.

Caption: Chemical Structure of **Irganox 1330**.

Physicochemical Properties

A summary of the key physical and chemical properties of **Irganox 1330** is presented below. These properties are crucial for determining its suitability for various polymer processing

applications.

Property	Value	Reference(s)
Molecular Weight	775.20 g/mol	[1][4][6]
Appearance	White, free-flowing crystalline powder/granules	[2][5][7]
Melting Range	240 - 250 °C	[2][5][7][8]
Flashpoint	321 °C	[2][5][7]
Density (20 °C)	1.04 g/mL	[7][9]
Bulk Density	480 - 630 g/L	[7][9]
Water Solubility (20 °C)	≤ 0.01 g/100g (practically insoluble)	[2][7]

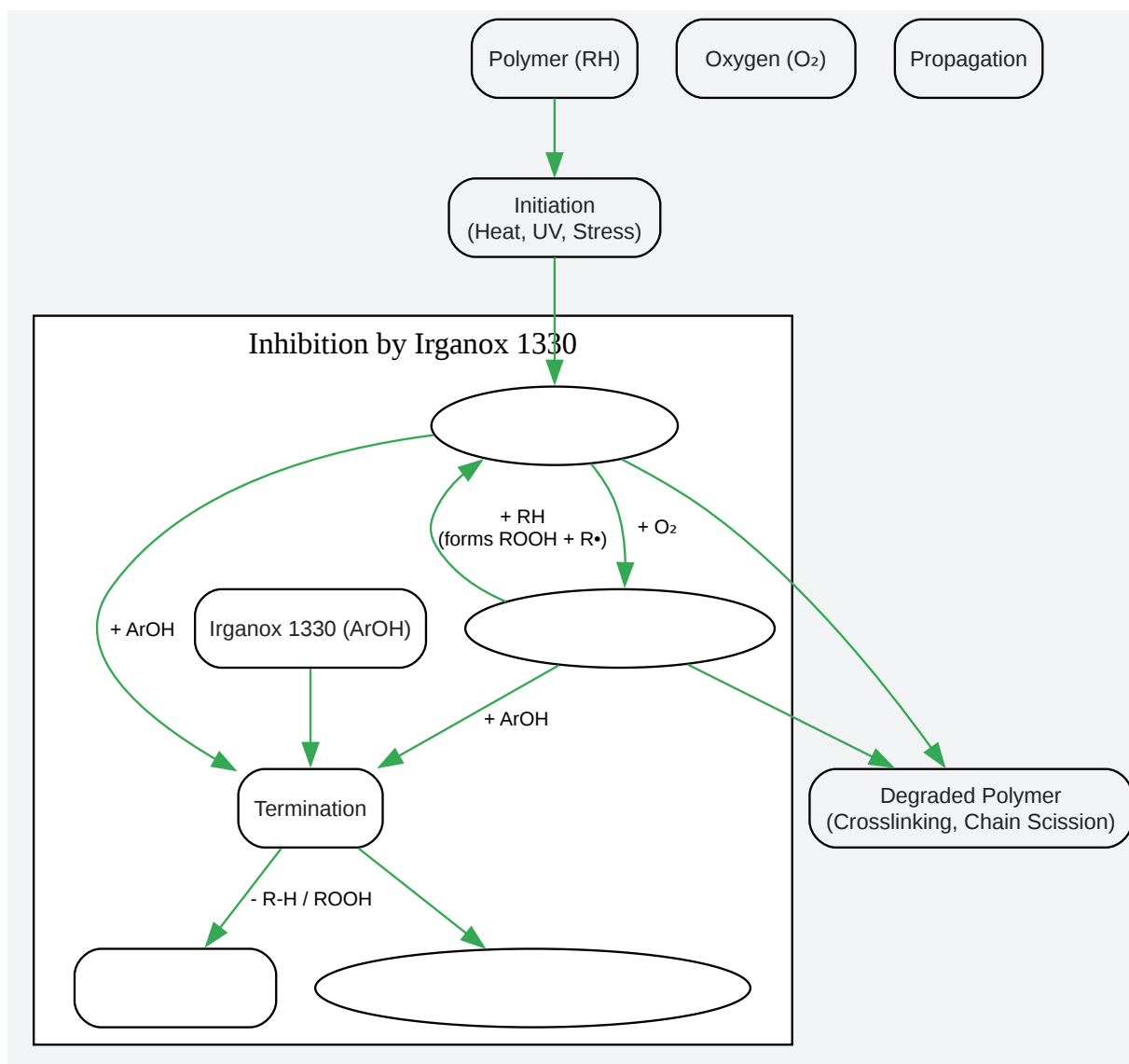
Solubility Profile (at 20 °C, g/100g solution):

Solvent	Solubility	Reference(s)
Acetone	18	[7]
Chloroform	28	[4][7]
Methylene Chloride	34	[7]
Ethyl Acetate	27	[7]
n-Hexane	1	[7]
Methanol	3	[7]

Mechanism of Action as an Antioxidant

Irganox 1330 functions as a primary antioxidant by interrupting the radical chain mechanism of thermo-oxidative degradation in polymers. The sterically hindered phenolic groups are the active sites. The mechanism involves the donation of a hydrogen atom from a hydroxyl group to a free radical (R• or ROO•) in the polymer, thereby neutralizing the radical and preventing

further degradation. The resulting phenoxy radical is stabilized by resonance and steric hindrance from the bulky tert-butyl groups, preventing it from initiating new degradation chains.



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Caption: Antioxidant mechanism of **Irganox 1330**.

Applications

Due to its high efficacy, low volatility, and excellent compatibility with a wide range of organic substrates, **Irganox 1330** is utilized in various applications:

- **Polyolefins:** It is extensively used in polyethylene (PE), polypropylene (PP), and polybutene for the stabilization of pipes, molded articles, wires, and cables.^{[2][10]} It is particularly effective in applications requiring resistance to water extraction.^{[7][10]}
- **Engineering Plastics:** It is employed in linear polyesters, polyamides, and styrene homo- and copolymers.^{[2][10]}
- **Other Polymers and Materials:** Its use extends to PVC, polyurethanes, elastomers, and adhesives.^{[2][7][10]}

The recommended dosage levels typically range from 0.05% to 0.3% in polyolefins, depending on the specific substrate, processing conditions, and long-term stability requirements.^{[2][10]}

Experimental Protocols

While specific experimental protocols for the synthesis or application of **Irganox 1330** are proprietary to manufacturers, a general methodology for evaluating the performance of antioxidants in polymers can be outlined.

Methodology for Evaluating Antioxidant Efficacy (e.g., in Polypropylene)

- **Compounding:**
 - Dry blend polypropylene powder with a specified concentration of **Irganox 1330** (e.g., 0.1% by weight).
 - Melt-extrude the blend using a twin-screw extruder at a defined temperature profile (e.g., 180-220 °C) to ensure homogeneous dispersion.
 - Pelletize the extruded strands.
- **Sample Preparation:**
 - Injection mold the pellets into standardized test specimens (e.g., tensile bars, plaques) under controlled conditions.

- Accelerated Aging:
 - Expose the specimens to elevated temperatures in a circulating air oven (e.g., 150 °C).
 - Remove samples at regular time intervals.
- Performance Evaluation:
 - Mechanical Testing: Conduct tensile tests on aged specimens to measure properties like tensile strength and elongation at break. The time to failure (e.g., 50% loss of initial elongation) is a key performance indicator.
 - Spectroscopic Analysis: Use Fourier Transform Infrared (FTIR) spectroscopy to monitor the formation of carbonyl groups (around 1715 cm⁻¹), which is an indicator of oxidative degradation.
 - Melt Flow Index (MFI): Measure the MFI to assess changes in polymer molecular weight due to chain scission or crosslinking.
 - Colorimetry: Quantify any color change (e.g., yellowing) using a spectrophotometer.

This structured approach allows for the quantitative comparison of the long-term thermal stability of polymers with and without the antioxidant.

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